

Application Note & Protocol: Preparation of A 922500 Stock Solution for Cell Culture

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Compound of Interest

Compound Name:	A 922500
CAS No.:	959122-11-3
Cat. No.:	B1666454

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Audience: Researchers, scientists, and drug development professionals.

This document provides a detailed protocol for the preparation, storage, and use of a stock solution of **A 922500**, a potent and selective inhibitor of Diacylglycerol Acyltransferase-1 (DGAT-1), for in vitro cell culture applications.

Introduction

A 922500 is a small molecule inhibitor that selectively targets Diacylglycerol Acyltransferase-1 (DGAT-1), a key enzyme in the synthesis of triglycerides.[1][2] DGAT-1 catalyzes the final step in triglyceride formation and is implicated in metabolic diseases and cancer.[3][4] The inhibitor demonstrates high potency for human and mouse DGAT-1 with IC50 values of approximately 7-9 nM and 22-24 nM, respectively, and shows excellent selectivity over DGAT-2 and other acyltransferases.[2] Due to its role in lipid metabolism, **A 922500** is a valuable tool for studying triglyceride synthesis, lipid droplet formation, and cellular energy storage in various cell lines. Proper preparation and storage of a stock solution are critical for ensuring its stability and efficacy in cell-based assays.

Properties and Solubility of A 922500

A summary of the key quantitative data for **A 922500** is presented in the tables below.

Table 1: Chemical and Physical Properties of **A 922500**

Property	Value	Reference
Molecular Weight	428.48 g/mol	
Molecular Formula	C ₂₆ H ₂₄ N ₂ O ₄	
CAS Number	959122-11-3	
Appearance	Crystalline solid; Off-white to yellow powder	

| Purity | ≥95% - ≥98% (HPLC) | |

Table 2: Solubility Data for **A 922500**

Solvent	Solubility	Reference
DMSO	≥21.25 mg/mL to 86 mg/mL (Recommended Solvent)	
DMF	~20 mg/mL	
Ethanol	Insoluble to very low solubility (~0.2 mg/mL)	

| Water | Insoluble | |

Experimental Protocol: Stock Solution Preparation

This protocol details the steps for preparing a 10 mM stock solution of **A 922500** in DMSO.

Materials and Equipment:

- **A 922500** powder (crystalline solid)

- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile, DNase/RNase-free microcentrifuge tubes (1.5 mL)
- Calibrated pipettes and sterile tips
- Vortex mixer
- Analytical balance
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

Procedure:

- Pre-calculation:
 - To prepare a 10 mM stock solution from 1 mg of **A 922500** (MW = 428.48 g/mol):
 - Volume of DMSO (μL) = [Mass (mg) / MW (g/mol)] / Concentration (mM) * 1,000,000
 - Volume of DMSO (μL) = [1 / 428.48] / 10 * 1,000,000 ≈ 233.4 μL
- Preparation Steps: i. Before opening, bring the vial of **A 922500** powder to room temperature to prevent condensation. ii. Wear appropriate PPE. Weigh the required amount of **A 922500** powder in a sterile microcentrifuge tube or use the pre-weighed manufacturer's vial. iii. Using a calibrated pipette, add the calculated volume of sterile DMSO to the vial containing the **A 922500** powder. iv. Cap the vial tightly and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. The solution should be clear. v. To aid dissolution for higher concentrations, the tube may be gently warmed to 37°C for 10 minutes or briefly sonicated in an ultrasonic bath. vi. Visually inspect the solution to ensure no particulates are present.
- Aliquoting and Storage: i. To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 μL) in sterile microcentrifuge tubes. ii. Label each aliquot clearly with the compound name, concentration, and date of preparation. iii. Store the aliquots as recommended in the table below.

Table 3: Recommended Storage Conditions

Form	Temperature	Duration	Reference
Solid Powder	-20°C	≥ 3 years	
Stock Solution (in DMSO)	-20°C	1-12 months	

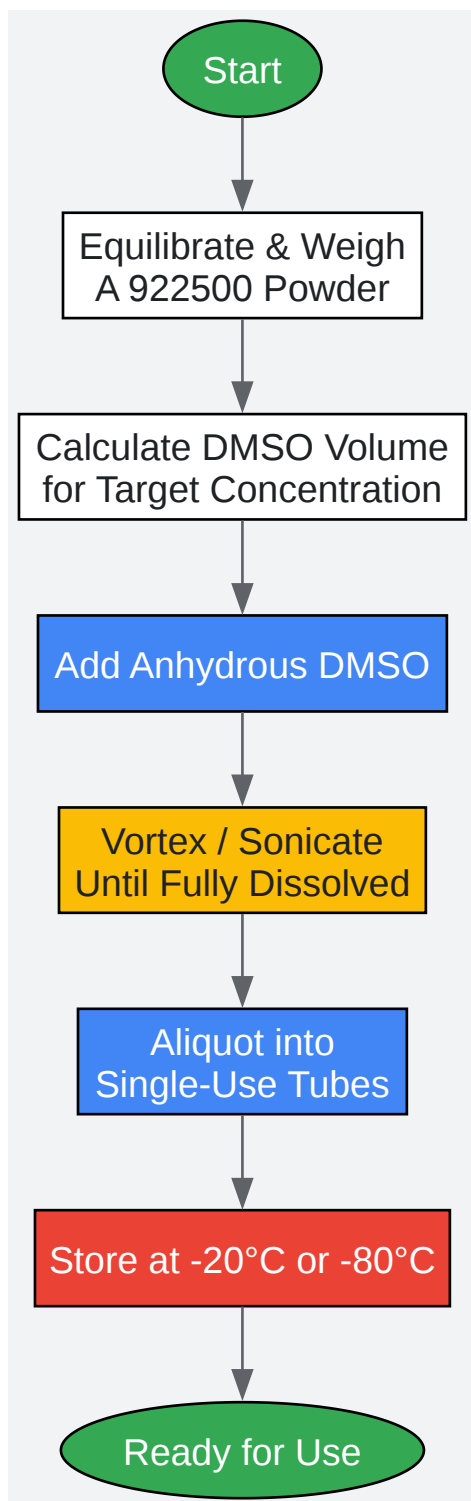
| Stock Solution (in DMSO) | -80°C | ≥ 1-2 years | |

4. Preparation of Working Solution for Cell Culture

i. Thaw a single aliquot of the **A 922500** stock solution at room temperature. ii. Dilute the stock solution directly into pre-warmed cell culture medium to achieve the desired final concentration (e.g., 1 µM). iii. Crucial Note: The final concentration of DMSO in the cell culture medium should be kept to a minimum (typically ≤ 0.1%) to avoid solvent-induced cytotoxicity. Mix the working solution thoroughly before adding it to the cells.

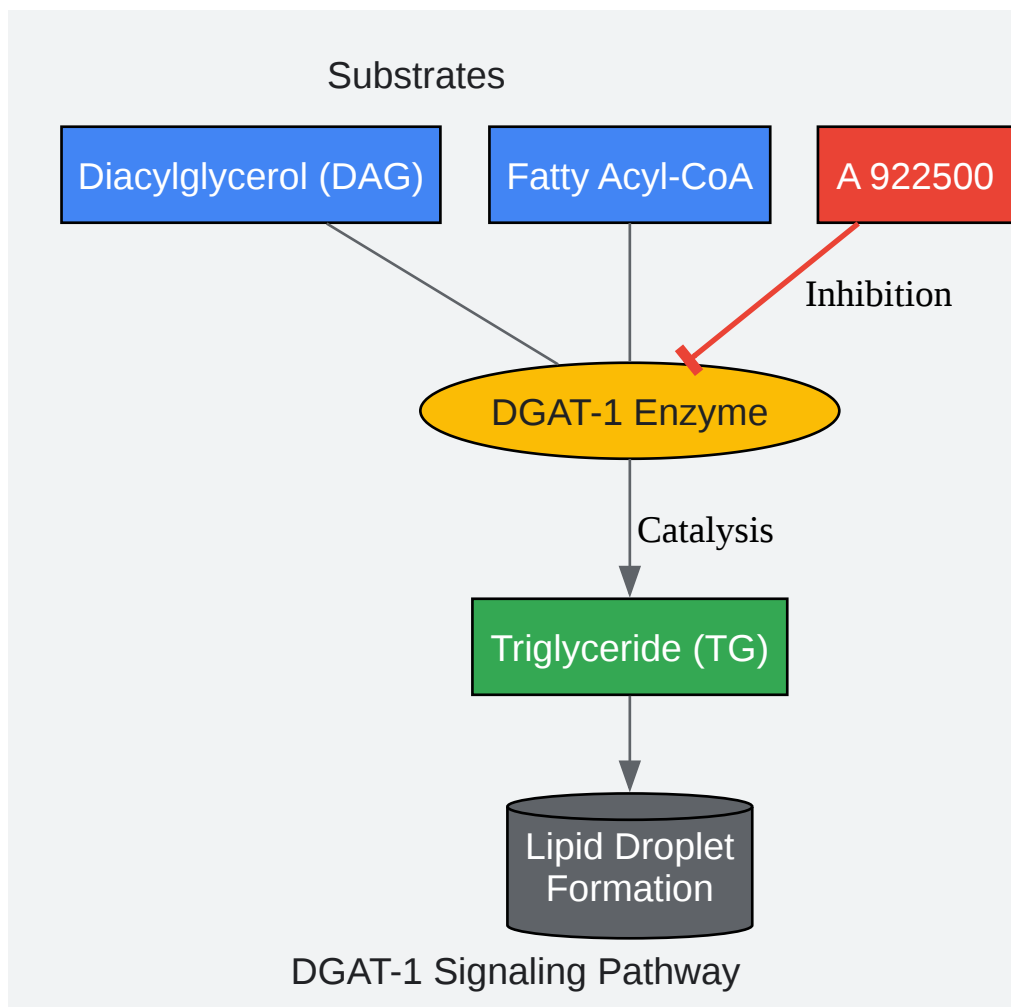
Diagrams

The following diagrams illustrate the experimental workflow for preparing the stock solution and the biological pathway targeted by **A 922500**.



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Caption: Workflow for **A 922500** stock solution preparation.



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Caption: Inhibition of the DGAT-1 pathway by **A 922500**.

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